

# A Technical Guide to the Chemical Properties of 2-Bromoisonicotinic Acid

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## Compound of Interest

Compound Name: 2-Bromoisonicotinic acid

Cat. No.: B184069

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## Introduction

**2-Bromoisonicotinic acid**, also known by its IUPAC name 2-bromopyridine-4-carboxylic acid, is a halogenated pyridine derivative. This compound serves as a crucial building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents.<sup>[1][2]</sup> Its bifunctional nature, featuring both a reactive bromine atom and a carboxylic acid group on a pyridine scaffold, allows for diverse chemical modifications, making it a valuable intermediate in medicinal chemistry and material science.<sup>[1]</sup> This guide provides an in-depth overview of its chemical properties, reactivity, and handling, compiled for professionals in research and development.

## Chemical and Physical Properties

**2-Bromoisonicotinic acid** is typically an off-white solid.<sup>[2]</sup> The key physical and chemical properties are summarized below.

### Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	2-bromopyridine-4-carboxylic acid	[3]
Synonyms	2-Bromo-4-pyridinecarboxylic acid, 2-Bromo-isonicotinic acid	[3]
CAS Number	66572-56-3	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO <sub>2</sub>	[3]
Molecular Weight	202.01 g/mol	[3]
Canonical SMILES	<chem>C1=CN=C(C=C1C(=O)O)Br</chem>	[3]
InChIKey	YBTKGKVVQEXAYEM-UHFFFAOYSA-N	[3]

**Table 2: Physicochemical Data**

Property	Value	Source
Melting Point	200-203 °C	Vendor Data
XLogP3	1.2	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	1	[3]
Exact Mass	200.94254 Da	[3]
pKa	No experimental data available. Predicted for 3-bromoisonicotinic acid: 0.60±0.10	[4]
Solubility	Sparingly soluble in water. Soluble in organic solvents like DMSO and dimethylformamide.	[4][5]

## Reactivity and Synthetic Applications

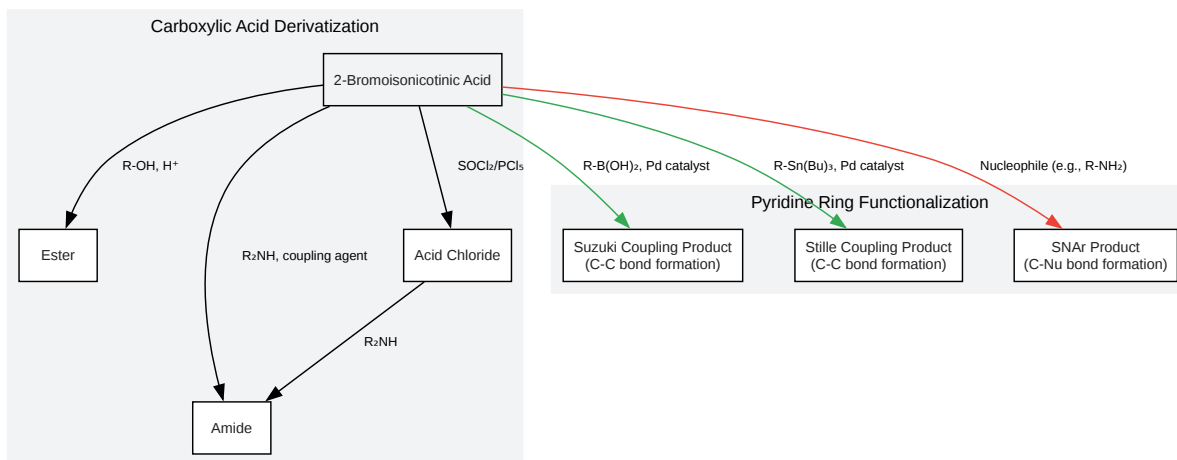
The chemical reactivity of **2-bromoisonicotinic acid** is dominated by its two functional groups: the bromine atom on the pyridine ring and the carboxylic acid. This dual reactivity makes it a versatile synthetic intermediate.

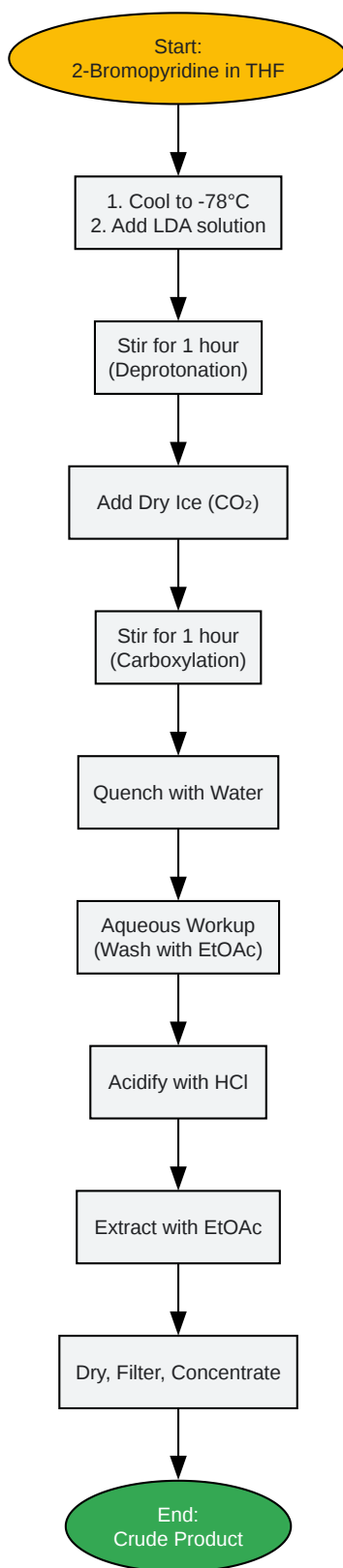
- Reactions at the Bromine Atom: The bromine atom at the 2-position of the pyridine ring is susceptible to displacement and can participate in various cross-coupling reactions. Palladium-catalyzed reactions, such as Suzuki-Miyaura (using organoboron reagents) and Stille (using organotin reagents) couplings, are commonly employed to form new carbon-carbon bonds, introducing aryl or alkyl groups. These reactions are fundamental for constructing complex biaryl structures often found in pharmaceuticals. The bromine can also serve as a leaving group in nucleophilic aromatic substitution (S<sub>N</sub>Ar) reactions.

- **Reactions at the Carboxylic Acid Group:** The carboxylic acid moiety offers a wide range of derivatization possibilities. It can be readily converted into esters, amides, acid chlorides, and hydrazides through standard condensation reactions. For instance, esterification can be achieved by reacting with an alcohol under acidic conditions. Conversion to the more reactive acid chloride allows for facile reaction with a broad spectrum of nucleophiles to form amides and other acyl derivatives.

The following diagram illustrates these potential reaction pathways.

General Reactivity of 2-Bromoisonicotinic Acid





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